

An In-depth Technical Guide to the Safe Handling of Tetrabutylphosphonium Iodide

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Compound of Interest

Compound Name: Tetrabutylphosphonium iodide

Cat. No.: B1222163

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This guide provides comprehensive safety information and handling precautions for **tetrabutylphosphonium iodide**, tailored for researchers, scientists, and professionals in drug development. The following sections detail the compound's properties, hazards, and the necessary measures to ensure its safe use in a laboratory setting.

Hazard Identification and Classification

Tetrabutylphosphonium iodide is classified as a hazardous substance.^{[1][2][3]} The primary hazards associated with this chemical include:

- Acute Oral Toxicity: Harmful if swallowed.^{[2][3][4][5]}
- Skin Irritation: Causes skin irritation.^{[3][4][5][6][7]}
- Serious Eye Irritation: Causes serious eye irritation.^{[1][3][4][5][6][7]}
- Respiratory Irritation: May cause respiratory irritation.^{[2][4][6][8]}

The substance is typically represented by the GHS pictograms for "Warning" and carries the corresponding hazard statements.^{[1][7]}

Quantitative Data Summary

The physical, chemical, and toxicological properties of **tetrabutylphosphonium iodide** are summarized in the table below for easy reference and comparison.

Property	Value	Source(s)
Molecular Formula	C ₁₆ H ₃₆ IP	[7][9][10][11]
Molecular Weight	386.34 g/mol	[7][9][10][11]
CAS Number	3115-66-0	[7][9][10][11]
Appearance	Light yellow solid	[2]
Melting Point	98-100 °C	[11]
Solubility	Soluble in water.	[11]
Density	0.572 g/cm ³ at 28 °C	[12]
logP (Octanol/Water)	0.869 (pH 6.28, 25 °C)	[2][12]
Acute Toxicity (Oral)	LD50: 1990 mg/kg (Rat)	[3][5]
Acute Toxicity (IV)	LD50: 32 mg/kg (Mouse)	[9][10][11]

Experimental Protocols: Safe Handling and Storage

Adherence to strict protocols is mandatory to minimize risks when handling **tetrabutylphosphonium iodide**.

3.1. Engineering Controls Handling should be performed in a well-ventilated area.[3] Use a local exhaust ventilation system to control the dispersion of dust.[3][4] Ensure that safety showers and eyewash stations are readily accessible and in close proximity to the workstation. [13]

3.2. Personal Protective Equipment (PPE) A comprehensive assessment of the specific workplace conditions should guide the selection of appropriate PPE.

- Eye/Face Protection: Wear safety glasses with side-shields conforming to EN166 (EU) or NIOSH (US) approved standards.[4][8] A face shield may be necessary depending on the situation.[3]
- Skin Protection: Chemical-resistant gloves (e.g., nitrile rubber) must be worn.[3] Gloves should be inspected before use and disposed of properly after handling the substance.[4] A

complete protective suit is recommended to prevent skin contact.[4]

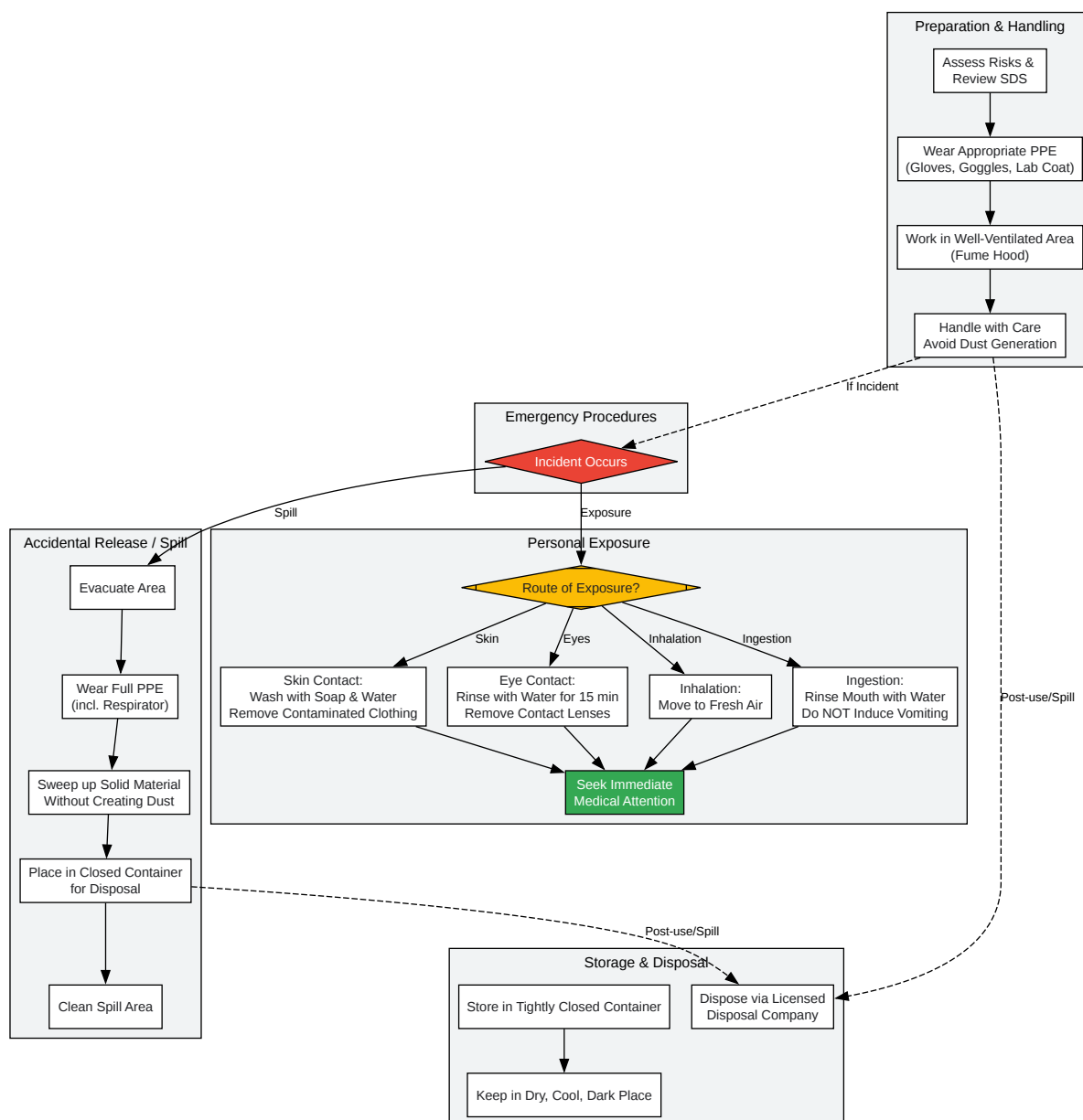
- Respiratory Protection: For operations that may generate dust, use a NIOSH-approved P95 (US) or P1 (EU EN 143) particle respirator.[4] For higher-level protection, an OV/AG/P99 (US) or ABEK-P2 (EU EN 143) respirator is recommended.[4]

3.3. General Hygiene Practices Wash hands thoroughly after handling and before breaks or at the end of the workday.[1][3][4] Do not eat, drink, or smoke in areas where the chemical is handled or stored.[1][3][5] Avoid the formation and inhalation of dust.[2][4][13]

3.4. Storage Conditions Store in a tightly closed container in a dry, cool, and well-ventilated place.[1][2][5][13] The substance is hygroscopic and light-sensitive, so it should be protected from moisture and light.[4][5] Store locked up and away from incompatible materials such as strong oxidizing agents.[5][6]

Workflow for Handling and Emergency Response

The following diagram illustrates the logical workflow for the safe handling of **tetrabutylphosphonium iodide** and the appropriate emergency response procedures.



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Workflow for Safe Handling and Emergency Response.

First-Aid Measures

Immediate first aid is crucial in the event of exposure.

- If Inhaled: Move the person to fresh air.[1][4][6][13] If breathing is difficult, provide oxygen.[6] If the person is not breathing, give artificial respiration and consult a doctor immediately.[4][6]
- In Case of Skin Contact: Immediately remove all contaminated clothing.[5][6] Wash the affected area with plenty of soap and water.[1][4][5][6] If skin irritation persists, seek medical attention.[1]
- In Case of Eye Contact: Rinse the eyes cautiously and thoroughly with plenty of water for at least 15 minutes.[1][4][6] Remove contact lenses if present and easy to do, and continue rinsing.[1][5][6] Consult a physician or ophthalmologist.[4][5]
- If Swallowed: Rinse the mouth with water.[1][4][6] Do not induce vomiting.[6] Never give anything by mouth to an unconscious person.[4][6] Call a poison control center or doctor immediately.[6]

Fire-Fighting and Accidental Release Measures

6.1. Fire-Fighting

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[4][5]
- Specific Hazards: Thermal decomposition can release hazardous substances, including carbon oxides, nitrogen oxides, and hydrogen iodide.[4]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[2][4]

6.2. Accidental Release

- Personal Precautions: Use personal protective equipment, including respiratory protection.[4] Avoid dust formation and breathing in dust or vapors.[4] Evacuate personnel to safe areas.[4]
- Environmental Precautions: Prevent the product from entering drains.[4][5]

- Methods for Cleaning Up: Sweep up the spilled material without creating dust and place it in a suitable, closed container for disposal.[2][4]

Disposal Considerations

Waste material is considered hazardous and must be disposed of in accordance with local, state, and federal regulations.[2] It is recommended to use a licensed professional waste disposal service.[4] One suggested method is to dissolve or mix the material with a combustible solvent and burn it in a chemical incinerator equipped with an afterburner and scrubber.[4] Do not dispose of it with other waste, and handle uncleaned containers as you would the product itself.[5]

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